

An In-depth Technical Guide to Sodium Metaborate (CAS 7775-19-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sodium metaborate*

Cat. No.: *B1199293*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **sodium metaborate** (CAS 7775-19-1), focusing on its chemical properties, synthesis, analytical methods, and known biological interactions. The information is presented to support research and development activities.

Chemical and Physical Properties

Sodium metaborate is an inorganic compound with the chemical formula NaBO_2 . It is a white, crystalline solid that is soluble in water.^[1] The anhydrous form is hygroscopic. It is commercially available in various hydrated forms, with the tetrahydrate and dihydrate being common.

Table 1: Physicochemical Properties of **Sodium Metaborate**

Property	Value	Reference(s)
CAS Number	7775-19-1	[1]
Molecular Formula	NaBO ₂	[2]
Molecular Weight	65.80 g/mol	[2]
Appearance	White crystalline solid	[1]
Melting Point	966 °C (1771 °F; 1239 K)	[2]
Boiling Point	1434 °C (2613 °F; 1707 K)	[2]
Density	2.464 g/cm ³ (anhydrous)	[2]
Solubility in Water	16.4 g/100 mL (0 °C)	
	28.2 g/100 mL (25 °C)	
	125.2 g/100 mL (100 °C)	[2]

Synthesis of Sodium Metaborate

Sodium metaborate can be synthesized through several methods, primarily involving the reaction of a boron source with a sodium source.

Synthesis from Borax and Sodium Hydroxide

A common laboratory and industrial method for preparing **sodium metaborate** involves the reaction of borax (sodium tetraborate) with sodium hydroxide.[\[3\]](#)

Experimental Protocol:

- Reactant Preparation: Prepare an aqueous solution of anhydrous borax (Na₂B₄O₇) and sodium hydroxide (NaOH). A typical molar ratio is 1:2 (borax:NaOH).
- Reaction: Heat the solution to 90°C with continuous stirring.
- Reaction Time: Maintain the reaction temperature for 150 minutes to ensure complete conversion to **sodium metaborate** tetrahydrate (NaB(OH)₄·2H₂O).[\[4\]](#)[\[5\]](#)

- Crystallization: Allow the solution to cool to room temperature to induce crystallization of the **sodium metaborate** hydrate.
- Isolation and Drying: Filter the crystals from the solution and dry them at a temperature below 50°C to prevent dehydration.
- Anhydrous Form: To obtain the anhydrous form, the hydrated salt can be heated to 270°C in a vacuum.[2]

Logical Relationship of Boron Compounds in Synthesis

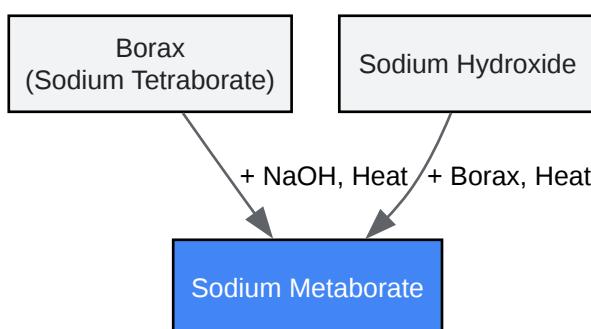


Fig. 1: Relationship of Boron Compounds in Synthesis

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Caption: Relationship of key reactants in the synthesis of **sodium metaborate**.

Alternative Synthesis Methods

- Fusion Method: This involves fusing sodium carbonate with boron oxide at high temperatures.[2]
- Ultrasonic Irradiation: The reaction of borax and sodium hydroxide can be accelerated using ultrasonic irradiation, which can optimize reaction parameters like temperature and water content.[6]

Analytical Methods for Sodium Metaborate

The purity and concentration of **sodium metaborate** can be determined using various analytical techniques.

Titrimetric Analysis

A common method for the quantitative analysis of borates is acid-base titration. This method is based on the conversion of the borate to boric acid, which is then titrated with a standard base in the presence of a polyhydric alcohol like mannitol.

Experimental Protocol for Titration:

- **Sample Preparation:** Accurately weigh a sample of **sodium metaborate** and dissolve it in deionized water.
- **Acidification:** Add a slight excess of a standard acid (e.g., 0.5 N HCl) to convert the metaborate to boric acid. The reaction is: $\text{NaBO}_2 + \text{HCl} + \text{H}_2\text{O} \rightarrow \text{H}_3\text{BO}_3 + \text{NaCl}$.
- **Removal of Carbon Dioxide:** Gently boil the solution to remove any dissolved carbon dioxide, which can interfere with the endpoint.
- **Addition of Mannitol:** Cool the solution and add mannitol. Mannitol forms a stable complex with boric acid, increasing its acidity and allowing for a sharp titration endpoint.
- **Titration:** Titrate the solution with a standardized sodium hydroxide (NaOH) solution to a phenolphthalein endpoint. The color change from colorless to pink indicates the endpoint.
- **Calculation:** The concentration of **sodium metaborate** in the original sample can be calculated from the volume of NaOH used.

Experimental Workflow for Titrimetric Analysis

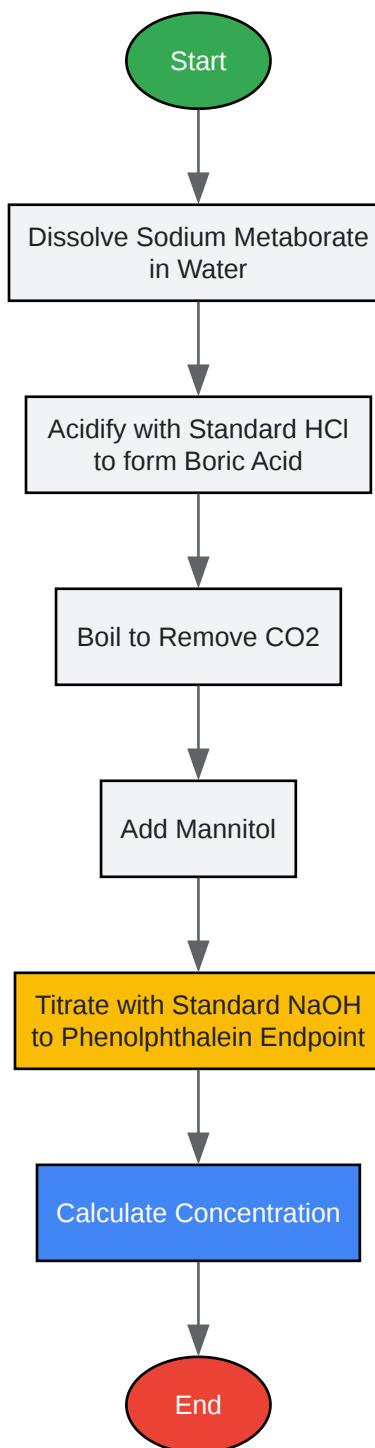


Fig. 2: Workflow for Titrimetric Analysis

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Caption: Step-by-step workflow for the titrimetric analysis of **sodium metaborate**.

Spectroscopic and Other Analytical Methods

- Fourier Transform Infrared (FTIR) Spectroscopy: FTIR can be used to identify the characteristic B-O bond vibrations in the metaborate structure.
- X-ray Diffraction (XRD): XRD is a powerful tool for characterizing the crystalline structure of **sodium metaborate** and its hydrates.

Biological Activity and Signaling Pathways

The biological effects of boron compounds are an active area of research. While specific studies on the direct interaction of **sodium metaborate** (CAS 7775-19-1) with signaling pathways are limited, research on related boron compounds, such as sodium tetraborate and boric acid, provides insights into the potential biological roles of the borate ion. It is crucial to note that the biological effects of different borate species can vary.

Distinction from Other Boron Compounds

It is important to differentiate **sodium metaborate** from other commonly studied boron compounds:

- Sodium Tetraborate (Borax): Has the formula $\text{Na}_2\text{B}_4\text{O}_7 \cdot 10\text{H}_2\text{O}$. Studies on sodium tetraborate have suggested effects on intracellular signaling related to cardiac hypertrophy. [\[1\]](#)[\[7\]](#)
- Boric Acid: Has the formula H_3BO_3 . Research has explored its effects on various cellular processes, including potential interactions with the SEMA3A/PLXNA1/NRP1 signaling pathway in glioblastoma cells. [\[8\]](#)

Potential for Interaction with Signaling Pathways

While direct evidence for **sodium metaborate** is scarce, studies on other boron-containing compounds suggest that the borate ion can influence cellular processes. For instance, sodium pentaborate pentahydrate has been shown to modulate the Hippo signaling pathway in colorectal cancer cell lines. [\[9\]](#)

Example of a Borate Derivative's Effect on the Hippo Signaling Pathway

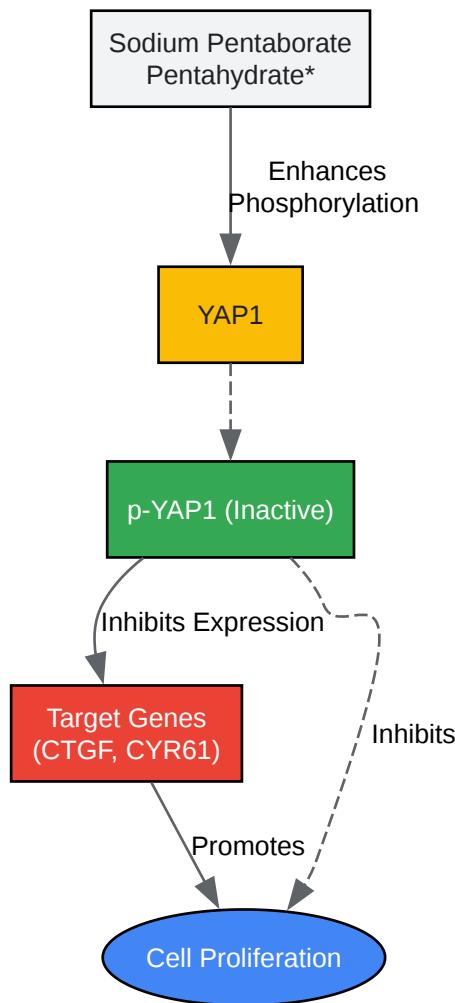


Fig. 3: Hippo Pathway Modulation by a Boron Derivative*

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Caption: *This diagram illustrates the effect of sodium pentaborate pentahydrate on the Hippo pathway and is for informational purposes only.[9]

Applications in Research and Development

Sodium metaborate serves as a versatile compound in various research and industrial applications:

- Precursor for Sodium Borohydride: It is a key starting material in the synthesis of sodium borohydride (NaBH_4), a widely used reducing agent.[2]

- Buffer Solutions: Due to its alkaline nature, it is used in the preparation of buffer solutions to control pH.
- Adhesive Formulations: It acts as a crosslinking agent in starch-based adhesives, modifying viscosity and tack.[10][11]
- Textile Industry: Used as a stabilizer for hydrogen peroxide in bleaching processes.[11]
- Corrosion Inhibition: Incorporated into water treatment chemicals for its pH control and anti-corrosive properties.[11]

Safety and Handling

Sodium metaborate is considered to have low acute toxicity. However, as with all chemicals, it should be handled with appropriate personal protective equipment (PPE), including gloves and safety glasses. Dust inhalation should be avoided. For detailed safety information, refer to the Safety Data Sheet (SDS).

Table 2: Toxicological Data for **Sodium Metaborate**

Metric	Value	Species	Route	Reference(s)
LD ₅₀	2330 mg/kg	Rat	Oral	[2]

This guide provides a foundational understanding of **sodium metaborate** for scientific and research professionals. Further investigation into its specific biological activities and potential therapeutic applications is warranted.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Sodium Metaborate (CAS 7775-19-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199293#sodium-metaborate-cas-number-7775-19-1]

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